

# An In-Depth Technical Guide to Sulfo Cy5 bis COOH: Properties and Applications

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## Compound of Interest

Compound Name: Sulfo Cy5 bis COOH

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and photophysical properties of **Sulfo Cy5 bis COOH**, a water-soluble, far-red fluorescent dye. Detailed experimental protocols for its application in bioconjugation and cellular analysis are provided, alongside visual representations of its structure and relevant workflows to facilitate its integration into research and drug development pipelines.

## Core Chemical and Photophysical Properties

**Sulfo Cy5 bis COOH** is a derivative of the popular Cyanine5 (Cy5) dye, engineered for enhanced water solubility and versatile conjugation capabilities. The presence of two carboxylic acid moieties and sulfonate groups imparts distinct characteristics crucial for biological applications. The sulfonate groups increase hydrophilicity, reducing aggregation and non-specific binding in aqueous environments.[1] The dual carboxylic acid functional groups provide sites for covalent attachment to primary amines on biomolecules such as proteins, peptides, and oligonucleotides, via carbodiimide chemistry.[2][3]

The photophysical properties of Sulfo Cy5 and its derivatives are characterized by strong absorption in the red region of the visible spectrum and emission in the far-red, a spectral

space often desirable for biological imaging due to reduced autofluorescence from cellular components.[4]

Table 1: Quantitative Chemical and Photophysical Properties of Sulfo Cy5 Derivatives

Property	Value	Reference
Chemical Identity		
CAS Number	2353410-10-1 (for Sulfo-Bis-(N,N'-carboxylic acid)-Cy5)	[1][5]
Molecular Formula	C37H47BrN2O10S2	[5]
Molecular Weight	823.8 g/mol	[5]
Photophysical Properties		
Excitation Maximum ( $\lambda_{max}$ )	~646 - 649 nm	[1][3][6]
Emission Maximum ( $\lambda_{em}$ )	~662 - 672 nm	[1][3][6]
Molar Extinction Coefficient ( $\epsilon$ )	~271,000 $cm^{-1}M^{-1}$	[1][3][6]
Quantum Yield ( $\Phi$ )	~0.2 - 0.28	[1][3][6]
Solubility & Storage		
Solubility	Water, DMSO, DMF	[6]
Storage Conditions	-20°C, protected from light	[5][6]

## Key Applications and Experimental Protocols

The primary utility of **Sulfo Cy5 bis COOH** lies in its ability to be covalently linked to biological molecules, enabling their detection and tracking in a variety of experimental settings. The following protocols provide detailed methodologies for common applications.

### Protein Labeling via EDC/NHS Chemistry

This protocol describes the conjugation of **Sulfo Cy5 bis COOH** to a primary amine-containing protein, such as an antibody, using a two-step carbodiimide reaction involving 1-Ethyl-3-(3-

dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysulfosuccinimide (sulfo-NHS). This method first activates the carboxylic acid groups on the dye to form a more stable sulfo-NHS ester, which then efficiently reacts with the primary amines on the protein.

Materials:

- **Sulfo Cy5 bis COOH**
- Protein to be labeled (in an amine-free buffer, e.g., PBS)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Activation Buffer (e.g., 0.1 M MES, pH 6.0)
- Coupling Buffer (e.g., PBS, pH 7.4)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.5)
- Desalting column for purification

Procedure:

- Dye Activation:
  - Dissolve **Sulfo Cy5 bis COOH** in Activation Buffer to a final concentration of 10 mM.
  - Immediately before use, prepare fresh 100 mM solutions of EDC and sulfo-NHS in Activation Buffer.
  - To the **Sulfo Cy5 bis COOH** solution, add a 1.5-fold molar excess of both EDC and sulfo-NHS.
  - Incubate the mixture for 15-30 minutes at room temperature, protected from light.
- Protein Conjugation:
  - Exchange the buffer of the protein solution to the Coupling Buffer.

- Add the activated **Sulfo Cy5 bis COOH** solution to the protein solution. A molar ratio of 5-10 moles of dye per mole of protein is a good starting point for optimization.
- Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C, with gentle mixing and protected from light.
- Quenching and Purification:
  - Add Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted dye.
  - Incubate for 30 minutes at room temperature.
  - Purify the labeled protein from excess dye and reaction byproducts using a desalting column equilibrated with an appropriate storage buffer (e.g., PBS).
- Characterization:
  - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~650 nm (for the dye).

## Fluorescence Microscopy of Labeled Cells

This protocol outlines the use of a **Sulfo Cy5 bis COOH**-labeled antibody for immunofluorescence staining of cell surface antigens.

Materials:

- Cells cultured on coverslips
- **Sulfo Cy5 bis COOH**-labeled antibody
- Phosphate-Buffered Saline (PBS)
- Fixation Buffer (e.g., 4% paraformaldehyde in PBS)
- Blocking Buffer (e.g., 5% BSA in PBS)
- Mounting medium with DAPI

#### Procedure:

- Cell Preparation:
  - Wash the cells twice with cold PBS.
  - Fix the cells with Fixation Buffer for 15 minutes at room temperature.
  - Wash the cells three times with PBS.
- Immunostaining:
  - Block non-specific antibody binding by incubating the cells in Blocking Buffer for 30-60 minutes at room temperature.
  - Dilute the **Sulfo Cy5 bis COOH**-labeled antibody to the desired concentration in Blocking Buffer.
  - Incubate the cells with the diluted antibody for 1 hour at room temperature or overnight at 4°C in a humidified chamber, protected from light.
  - Wash the cells three times with PBS.
- Mounting and Imaging:
  - Mount the coverslips onto microscope slides using a mounting medium containing DAPI for nuclear counterstaining.
  - Image the cells using a fluorescence microscope equipped with appropriate filter sets for DAPI and Cy5.

## Flow Cytometry Analysis

This protocol describes the use of a **Sulfo Cy5 bis COOH**-labeled antibody to identify and quantify a specific cell population by flow cytometry.

#### Materials:

- Single-cell suspension

- **Sulfo Cy5 bis COOH**-labeled antibody
- Flow Cytometry Staining Buffer (e.g., PBS with 1% BSA and 0.1% sodium azide)
- Fc block (optional)
- Flow cytometer

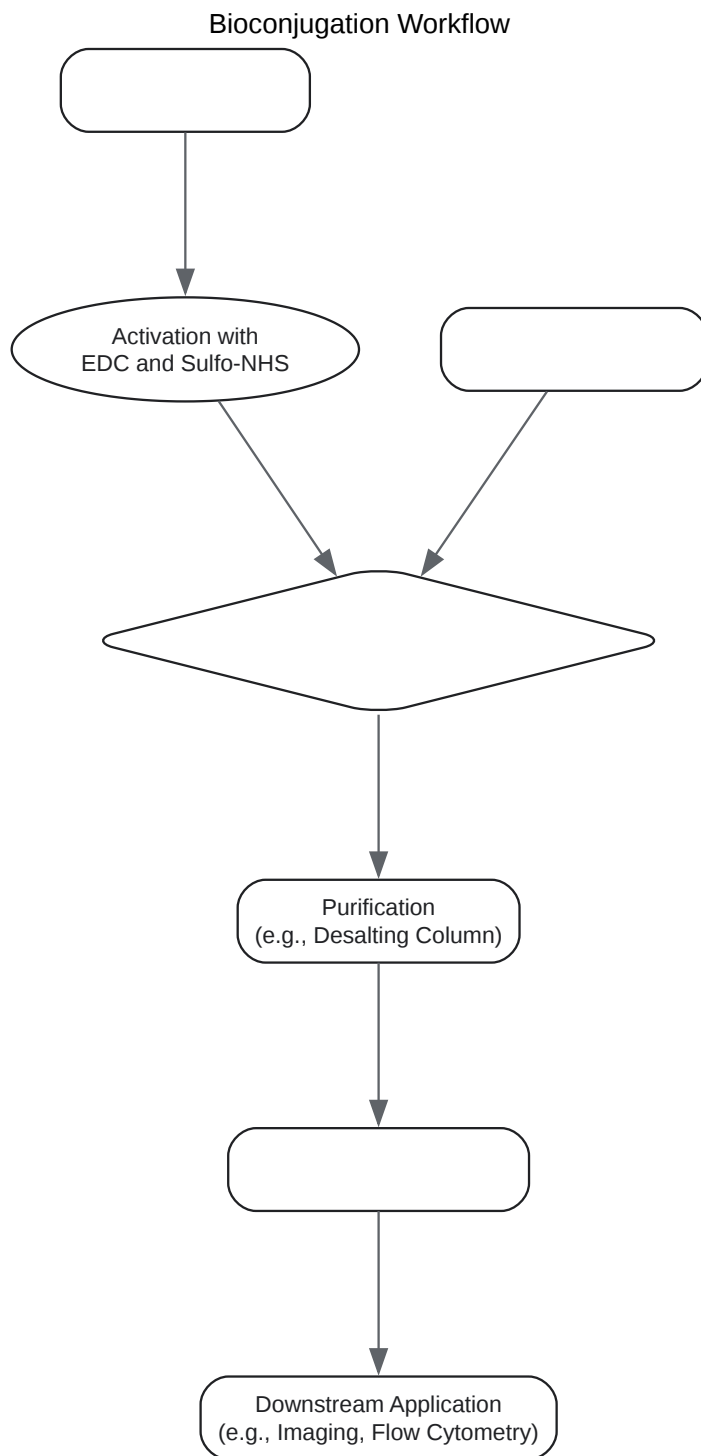
#### Procedure:

- Cell Preparation:
  - Adjust the cell concentration to  $1 \times 10^6$  cells/mL in ice-cold Flow Cytometry Staining Buffer.
- Staining:
  - (Optional) If staining cells that express Fc receptors, incubate the cells with an Fc block for 10-15 minutes on ice to prevent non-specific antibody binding.
  - Add the **Sulfo Cy5 bis COOH**-labeled antibody at a predetermined optimal concentration.
  - Incubate the cells for 30 minutes on ice in the dark.
- Wash and Resuspend:
  - Wash the cells twice by adding 2 mL of Flow Cytometry Staining Buffer, centrifuging at 300 x g for 5 minutes, and decanting the supernatant.
  - Resuspend the cells in 0.5 mL of Flow Cytometry Staining Buffer.
- Data Acquisition:
  - Analyze the stained cells on a flow cytometer using the appropriate laser and detector for Cy5 fluorescence.

## Visualizing Chemical Structure and Workflows

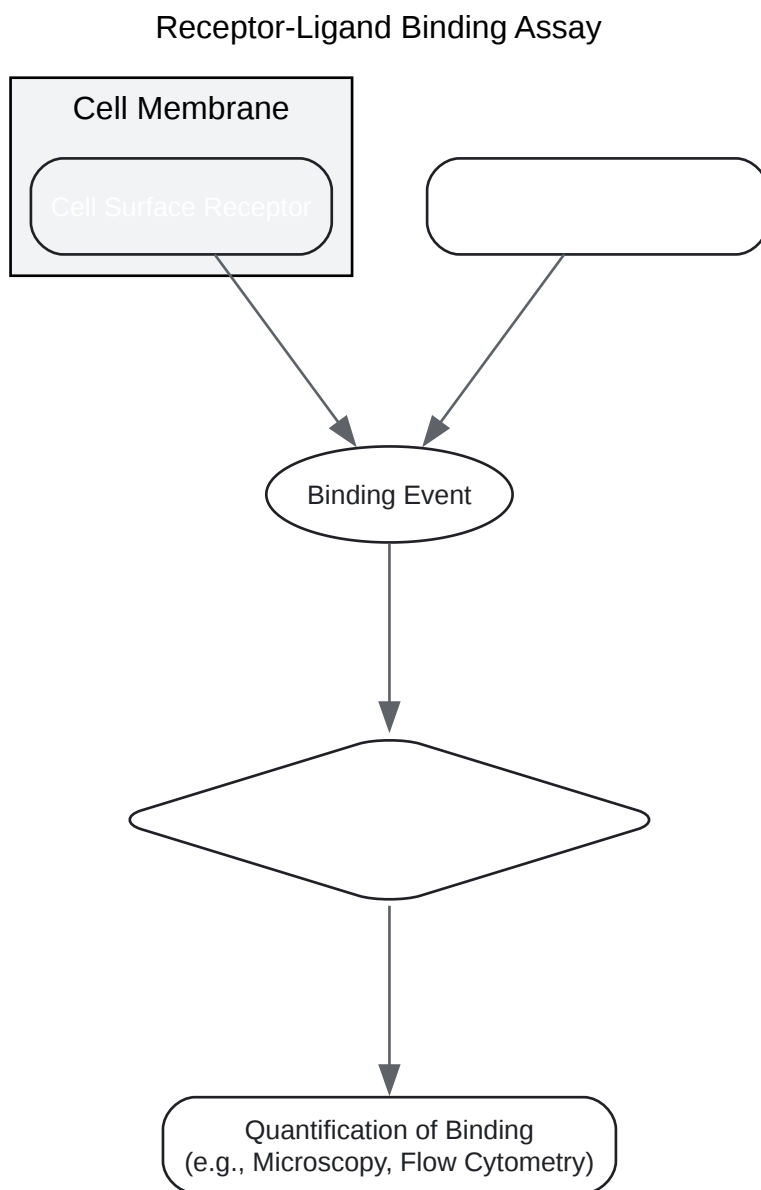
To further aid in the understanding and application of **Sulfo Cy5 bis COOH**, the following diagrams illustrate its chemical structure and a typical experimental workflow.

Caption: Chemical structure of a representative **Sulfo Cy5 bis COOH** molecule.



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Caption: A typical workflow for labeling proteins with **Sulfo Cy5 bis COOH**.



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Caption: A signaling pathway illustrating a receptor-ligand binding assay.

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